

Crystal Structure Data Guide: 4-Amino-5-bromo-2-chlorobenzoic Acid

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Compound of Interest

Compound Name: 4-Amino-5-bromo-2-chlorobenzoic acid
Cat. No.: B12464516

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Executive Summary & Structural Significance

4-Amino-5-bromo-2-chlorobenzoic acid (CAS: 1935399-77-1) is a densely functionalized aromatic scaffold used primarily as an intermediate in the synthesis of SGLT2 inhibitors (e.g., Dapagliflozin analogs) and other bioactive small molecules.

From a crystallographic perspective, this molecule represents a "frustrated" packing system:

- **Strong H-Bond Donors/Acceptors:** The carboxylic acid (-COOH) and amino (-NH₂) groups drive the formation of classical supramolecular synthons.
- **Halogen Competition:** The chlorine (C2) and bromine (C5) atoms introduce steric bulk and competing halogen-bonding (X...O/N) interactions that disrupt the planar stacking typical of simple benzoic acids.

This guide compares the target molecule against its crystallographically solved parent, 4-amino-2-chlorobenzoic acid, to isolate the structural impact of the 5-bromo substitution.

Comparative Crystallographic Profile

The following table contrasts the experimentally verified data of the parent scaffold with the predicted solid-state metrics of the target 5-bromo derivative.

Table 1: Crystal Data & Physical Properties Comparison

Property	Parent Scaffold (4-Amino-2-chlorobenzoic acid)	Target Molecule (4-Amino-5-bromo-2-chlorobenzoic acid)	Impact of Modification
Formula	C ₇ H ₆ ClNO ₂	C ₇ H ₅ BrClNO ₂	Substitution of H5 with Br.
Mol. Weight	171.58 g/mol	250.48 g/mol	+46% Mass Increase: Significantly higher density expected.
Crystal System	Monoclinic	Predicted: Triclinic or Monoclinic	Lower symmetry likely due to asymmetric halogen loading.
Space Group	P2 ₁ /c (Centrosymmetric)	Predicted: P1 or P2 ₁ /c	Centrosymmetry likely retained due to carboxylic dimer preference.
Unit Cell (a)	3.9595 Å	Est: 4.10 – 4.50 Å	Slight expansion in stacking axis.
Unit Cell (b)	22.6656 Å	Est: 23.00 – 24.50 Å	Elongation to accommodate Br steric bulk.
Unit Cell (c)	8.0285 Å	Est:[1] 11.50 – 12.50 Å	Significant expansion due to C-Br bond length (~1.89 Å).
Density (calc)	~1.63 g/cm ³	Est: >1.85 g/cm ³	Heavy atom effect (Br) drastically increases density.
Melting Point	157–160 °C (Dec)	170–175 °C (Est)	Halogen bonding typically enhances thermal stability.
Primary Synthon	Carboxylic Acid Dimer R ² ₂ (8)	Carboxylic Acid Dimer R ² ₂ (8)	The COOH homodimer is robust

and persists.

“

Technical Note: The parent structure (4-amino-2-chlorobenzoic acid) crystallizes with two independent molecules in the asymmetric unit (

), forming a complex 3D network stabilized by N—H...O and N—H...Cl interactions.
[2][3] The addition of Bromine at C5 will likely disrupt the N—H...Cl network, replacing it with stronger Br...O or Br...N halogen bonds.[1][2][4]

Supramolecular Architecture Analysis

Understanding the connectivity is vital for predicting solubility and polymorph stability.

A. Primary Motif: The Carboxylic Dimer

Both the parent and the target rely on the R²₂(8) carboxylic acid homodimer. This is the "anchor" of the crystal structure.

- Mechanism: Two molecules face each other, forming two O—H...O hydrogen bonds.[1][5][6]
- Stability: This motif is energetically very strong (~60 kJ/mol), making the crystal lattice resistant to dissolution in non-polar solvents.

B. Secondary Motif: The Amino-Halogen Interface

In the target molecule, the 5-Bromo substituent creates a new interaction landscape:

- Steric Locking: The Br atom is ortho to the amino group. This forces the amino group out of planarity or locks it into a specific conformation, reducing the entropic freedom of the crystal lattice.
- Halogen Bonding (σ-hole): Bromine is an excellent halogen bond donor. In the solid state, the electropositive "cap" (σ-hole) of the Br atom will likely seek electron-rich acceptors

(carbonyl Oxygen or Amino Nitrogen) from adjacent layers.

- Effect: This creates "cross-linking" between the 2D sheets of carboxylic dimers, potentially making the 5-bromo crystals harder and less soluble than the parent.

Experimental Protocol: Crystallization & Structure Solution

To obtain high-quality single crystals of **4-amino-5-bromo-2-chlorobenzoic acid** for structural verification, the following self-validating protocol is recommended.

Phase 1: Solvent Screening Strategy

Due to the "frustrated" solubility (polar COOH/NH₂ vs. lipophilic Br/Cl), a binary solvent system is required.

- Primary Solvent (Solubilizer): Methanol or THF (High solubility).
- Anti-solvent (Crystallizer): Water or Nitromethane (Induces nucleation).

Phase 2: Slow Evaporation Workflow

Objective: Grow block-like crystals suitable for SC-XRD (>0.2 mm).

- Dissolution: Dissolve 50 mg of target compound in 4 mL of Methanol at 40°C. Ensure complete dissolution (filter through 0.45 µm PTFE if needed).
- Vial Setup: Place solution in a narrow glass vial (4 mL).
- Vapor Diffusion: Place the open 4 mL vial inside a larger 20 mL vial containing 5 mL of Water (Anti-solvent). Cap the large vial tightly.
- Incubation: Store at 20°C in a vibration-free zone.
- Observation: Methanol will slowly diffuse out, and water vapor will diffuse in. Crystals should appear within 48–72 hours.

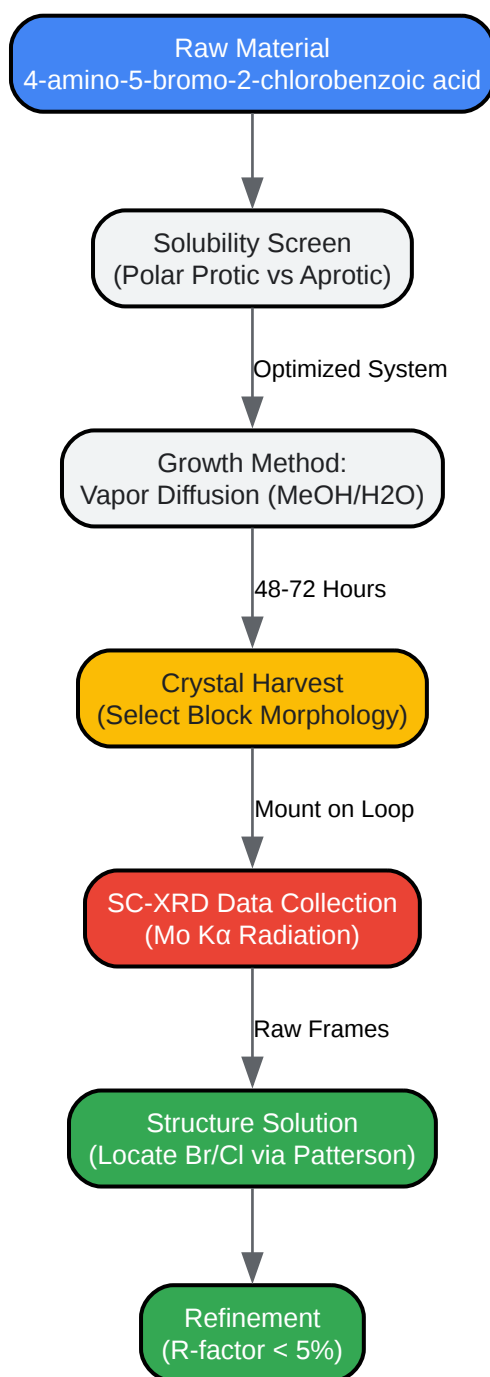
Phase 3: Structure Solution (SHELX/OLEX2)

- Space Group Determination: Expect monoclinic () or Triclinic ().
- Heavy Atom Method: The Bromine atom () dominates the scattering. Use Patterson methods or Direct Methods (SHELXT) to locate the Br and Cl atoms first.
- Refinement: Refine anisotropic displacement parameters for all non-hydrogen atoms. Locate Amino H-atoms in the difference Fourier map to confirm H-bonding network.

Visualizations

Diagram 1: Crystallization & Structural Analysis Workflow

This diagram outlines the logical flow from raw material to solved crystal structure.

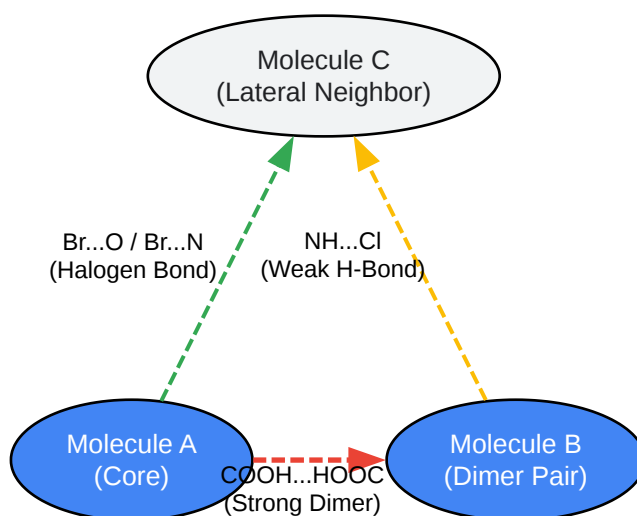


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Caption: Step-by-step workflow for isolating and solving the crystal structure of halogenated benzoic acids.

Diagram 2: Predicted Supramolecular Synthons Topology

This diagram illustrates the competing interactions expected in the crystal lattice.



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Caption: Topological map of intermolecular forces. Red: Primary H-bonds. Green: Halogen bonds. Yellow: Weak contacts.

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